

# The Solubility Profile of 8-Hydroxyoctanoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: **8-Hydroxyoctanoic acid**

Cat. No.: **B156164**

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## Introduction

**8-Hydroxyoctanoic acid** is a naturally occurring, medium-chain omega-hydroxy fatty acid. Its bifunctional nature, possessing both a terminal hydroxyl group and a carboxylic acid moiety, makes it a molecule of interest in various scientific disciplines, including polymer chemistry, drug delivery, and as a potential biomarker. A thorough understanding of its solubility in different solvent systems is paramount for its effective application and study, influencing everything from reaction kinetics and purification processes to formulation development and biological assays. This technical guide provides a comprehensive overview of the solubility of **8-hydroxyoctanoic acid**, details on experimental methodologies for its determination, and an examination of its relevant metabolic pathway.

## Core Physical and Chemical Properties

**8-Hydroxyoctanoic acid** is a white to light yellow crystalline solid at room temperature. Its structure, featuring a C8 carbon chain, imparts a degree of lipophilicity, while the polar carboxylic acid and hydroxyl groups allow for interactions with polar solvents.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	160.21 g/mol	<a href="#">[2]</a>
Melting Point	59-63 °C	
pKa	~4.77 (Predicted)	
Appearance	White to light yellow crystalline powder	

## Quantitative Solubility Data

A comprehensive search of available literature reveals limited specific quantitative solubility data for **8-hydroxyoctanoic acid** across a wide range of organic solvents. However, its solubility in water has been reported.

Solvent	Solubility (g/L)	Temperature (°C)
Water	32	25

Based on its chemical structure and qualitative observations from synthetic procedures, **8-hydroxyoctanoic acid** is expected to exhibit good solubility in polar organic solvents and limited solubility in non-polar organic solvents. Procedures for its synthesis and purification indicate its solubility in ethyl acetate and dioxane.[\[3\]](#) As a long-chain hydroxy fatty acid, it is anticipated to be more soluble in less polar organic solvents like chloroform compared to more polar ones.

## Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The "shake-flask" method is a widely recognized and reliable technique for determining the thermodynamic solubility of a substance and is recommended by the Organisation for Economic Co-operation and Development (OECD) under guideline 105.[\[4\]](#)[\[5\]](#)[\[6\]](#)

# Shake-Flask Method (Adapted from OECD Guideline 105)

This method is suitable for determining the solubility of substances in various solvents.

1. Principle: An excess amount of the solid **8-hydroxyoctanoic acid** is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of **8-hydroxyoctanoic acid** in the clear supernatant is determined by a suitable analytical method.

## 2. Materials:

- **8-Hydroxyoctanoic acid** (pure solid)
- Solvent of interest (e.g., water, ethanol, methanol, DMSO, etc.)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm)
- Analytical instrument for quantification (e.g., HPLC, GC, or titration apparatus)

## 3. Procedure:

- Preparation: Add an excess amount of **8-hydroxyoctanoic acid** to a flask containing a known volume of the solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- Equilibration: Seal the flask and place it in the thermostatically controlled shaker or water bath. Agitate the mixture at a constant temperature (e.g., 25 °C) until equilibrium is reached. The time required for equilibration should be determined in preliminary studies but is typically 24 to 48 hours.

- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. To ensure complete separation of the solid and liquid phases, centrifuge the sample at a high speed.
- Sampling: Carefully withdraw a sample of the clear supernatant. To remove any remaining solid particles, filter the sample through a syringe filter.
- Quantification: Analyze the concentration of **8-hydroxyoctanoic acid** in the filtered saturated solution using a validated analytical method. This may involve techniques such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC) after derivatization, or a simple acid-base titration.
- Calculation: The solubility is calculated from the measured concentration of the saturated solution and is typically expressed in units of g/L, mg/mL, or mol/L.

4. Data Reporting: The reported solubility value should include the temperature at which the measurement was performed. It is recommended to perform the experiment in triplicate to ensure accuracy and precision.

## Metabolic Pathway: Omega-Oxidation

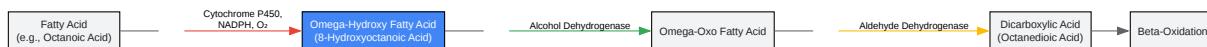
**8-Hydroxyoctanoic acid**, as an omega-hydroxy fatty acid, is a substrate in the omega-oxidation pathway. This metabolic route is an alternative to the primary beta-oxidation pathway for fatty acid degradation and primarily occurs in the smooth endoplasmic reticulum of the liver and kidneys. The pathway involves the sequential oxidation of the terminal methyl group.

The key steps in the omega-oxidation of a fatty acid leading to the formation of a dicarboxylic acid are as follows:

- Hydroxylation: The terminal methyl group of the fatty acid is hydroxylated to a primary alcohol by a mixed-function oxidase system involving cytochrome P450, O<sub>2</sub>, and NADPH.
- Oxidation to Aldehyde: The newly formed hydroxyl group is oxidized to an aldehyde by alcohol dehydrogenase.
- Oxidation to Carboxylic Acid: The aldehyde is further oxidized to a carboxylic acid by aldehyde dehydrogenase, resulting in a dicarboxylic acid.

This dicarboxylic acid can then undergo further metabolism, including beta-oxidation from either end of the molecule.

## Logical Workflow for Omega-Oxidation



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### Omega-Oxidation Pathway of Fatty Acids

## Conclusion

This technical guide has summarized the available information on the solubility of **8-hydroxyoctanoic acid**, provided a detailed experimental protocol for its determination, and outlined its metabolic fate through the omega-oxidation pathway. While a comprehensive quantitative solubility profile in various organic solvents remains an area for further investigation, the provided data and methodologies offer a solid foundation for researchers and professionals working with this versatile molecule. The continued study of its physical and biochemical properties will undoubtedly unlock its full potential in a range of scientific and industrial applications.

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